

4-(2-Cyanoethylaminocarbonyl)phenylboronic acid chemical properties

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Compound of Interest

Compound Name: 4-(2-Cyanoethylaminocarbonyl)phenylboronic acid

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An In-Depth Technical Guide to **4-(2-Cyanoethylaminocarbonyl)phenylboronic acid**: Properties, Reactivity, and Applications

Introduction: A Versatile Bifunctional Reagent

4-(2-Cyanoethylaminocarbonyl)phenylboronic acid is a specialized organic compound engineered for advanced applications in chemical synthesis, proteomics, and materials science. Its structure is distinguished by two key functional domains: the phenylboronic acid group, which enables reversible covalent interactions with diols and participation in palladium-catalyzed cross-coupling reactions, and the cyanoethylaminocarbonyl side chain, which modulates the molecule's physicochemical properties and offers a potential site for further chemical modification. This unique combination makes it a valuable tool for researchers developing complex molecular architectures, isolating specific classes of biomolecules, or designing novel sensor systems. This guide provides a comprehensive overview of its chemical properties, mechanistic behavior, and field-proven applications for professionals in research and drug development.

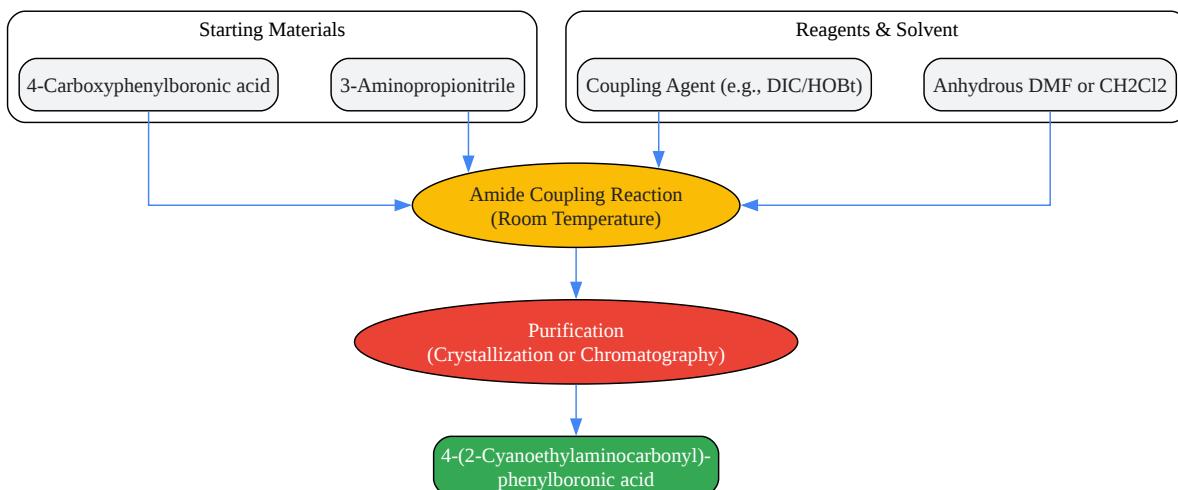
Core Physicochemical Properties

A foundational understanding of a reagent begins with its fundamental physical and chemical characteristics. These properties dictate its handling, storage, solubility, and reactivity in various experimental setups.

Property	Value	Reference
CAS Number	850568-16-0	[1] [2] [3]
Molecular Formula	C10H11BN2O3	[1] [2]
Molecular Weight	218.02 g/mol	[1] [2]
Appearance	White to off-white powder	Generic observation
Melting Point	166-170 °C	[1]
Predicted pKa	8.08 ± 0.16	[1]
Density (Predicted)	1.27 ± 0.1 g/cm³	[1]
Storage Conditions	2-8 °C, protect from light and moisture	[1]

Synthesis and Structural Elucidation

The most common synthetic route to **4-(2-Cyanoethylaminocarbonyl)phenylboronic acid** involves the coupling of 4-Carboxyphenylboronic acid with 3-aminopropionitrile. This reaction is a standard amide bond formation, typically facilitated by a carbodiimide coupling agent like N,N'-Diisopropylcarbodiimide (DIC) or with the assistance of activators such as 1-Hydroxybenzotriazole (HOBr) to improve efficiency and minimize side reactions.

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Caption: Synthetic pathway for **4-(2-Cyanoethylaminocarbonyl)phenylboronic acid**.

Experimental Protocol: Synthesis

- Preparation: To a solution of 4-Carboxyphenylboronic acid (1.0 eq) and 1-Hydroxybenzotriazole (HOBt) (1.1 eq) in anhydrous N,N-Dimethylformamide (DMF), add N,N'-Diisopropylcarbodiimide (DIC) (1.2 eq) dropwise at 0 °C.
- Activation: Stir the mixture at 0 °C for 30 minutes to activate the carboxylic acid.
- Coupling: Add 3-aminopropionitrile (1.1 eq) to the reaction mixture.
- Reaction: Allow the reaction to warm to room temperature and stir overnight.

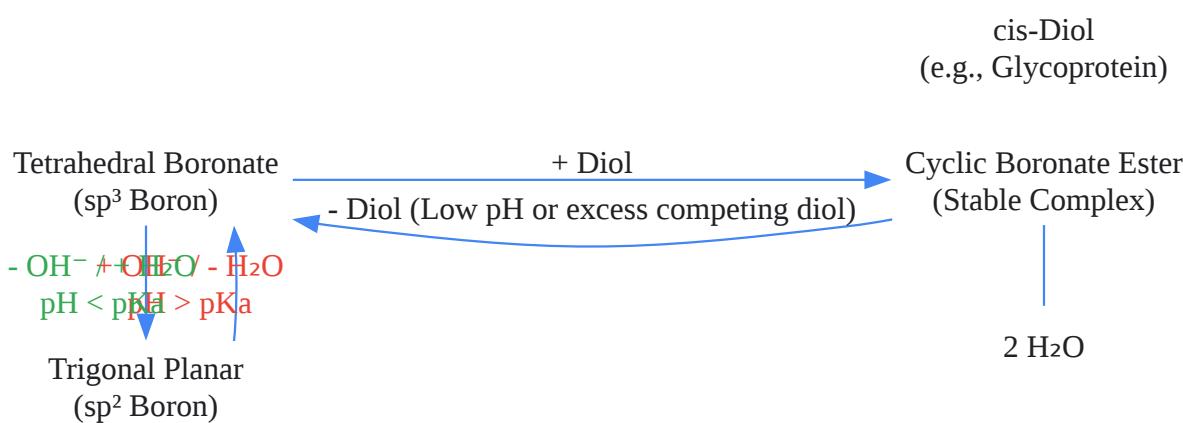
- Work-up: Quench the reaction with water and extract the product with an organic solvent like ethyl acetate. Wash the organic layer sequentially with dilute HCl, saturated NaHCO₃, and brine.
- Purification: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude solid by recrystallization or column chromatography to yield the final product.

Core Reactivity and Mechanistic Insights

The utility of this molecule is rooted in the distinct reactivity of its boronic acid functional group.

Lewis Acidity and Reversible Covalent Bonding with Diols

Boronic acids are mild Lewis acids. In aqueous solution, the boron atom exists in a pH-dependent equilibrium between a neutral, sp²-hybridized trigonal planar form and an anionic, sp³-hybridized tetrahedral boronate form.^[4] This equilibrium is fundamental to its ability to react with cis-diols, which are prevalent in biological molecules like glycoproteins and ribonucleosides.^[5] The tetrahedral boronate form reacts with a diol to form a stable, cyclic boronate ester, releasing water in a reversible covalent interaction. This interaction is strongest at pH values above the boronic acid's pKa, where the more nucleophilic tetrahedral form predominates.



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Caption: Equilibrium of boronic acid with diols.

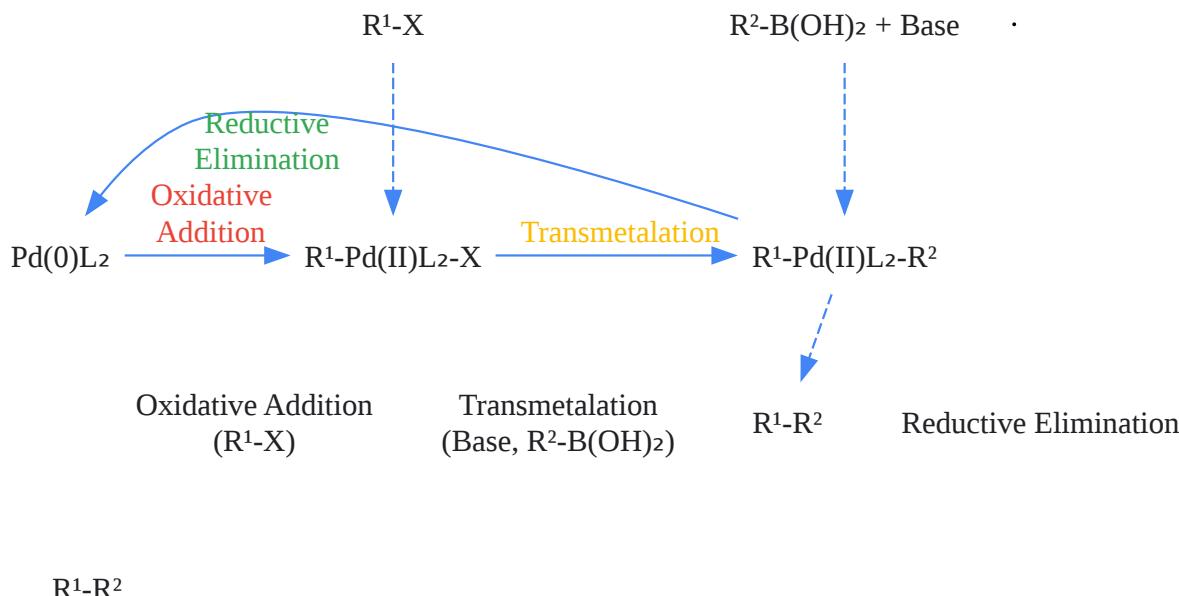
This reversible binding is the cornerstone of boronic acid affinity chromatography (BAAC), a powerful technique for the selective enrichment of glycoproteins from complex biological samples like cell lysates or plasma.[\[6\]](#)

Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

The phenylboronic acid moiety is a key participant in the Suzuki-Miyaura reaction, a Nobel Prize-winning method for forming carbon-carbon bonds.[\[7\]](#) This reaction couples the boronic acid with an organohalide (or triflate) in the presence of a palladium catalyst and a base.[\[8\]\[9\]](#) The reaction is valued for its mild conditions, tolerance of diverse functional groups, and high yields. **4-(2-Cyanoethylaminocarbonyl)phenylboronic acid** serves as a building block to introduce the 4-(2-cyanoethylaminocarbonyl)phenyl group into a target molecule.

The catalytic cycle involves three primary steps:

- Oxidative Addition: The Pd(0) catalyst inserts into the carbon-halide bond of the organohalide.
- Transmetalation: The organic group from the boronic acid (activated by the base to form a boronate) is transferred to the palladium center.
- Reductive Elimination: The two organic groups on the palladium complex couple, forming the new C-C bond and regenerating the Pd(0) catalyst.[\[7\]](#)

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